

# Proper Disposal of Methacetin-methoxy-13C: A Safety and Operational Guide

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## Compound of Interest

Compound Name: Methacetin-methoxy-13C

Cat. No.: B021957

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This guide provides essential safety and logistical information for the proper disposal of **Methacetin-methoxy-13C**, a 13C labeled compound used as a diagnostic agent.<sup>[1][2]</sup> Adherence to these procedures is critical for ensuring laboratory safety and environmental protection.

## Safety and Handling Precautions

**Methacetin-methoxy-13C** is classified as harmful if swallowed.<sup>[2][3]</sup> Before handling, it is imperative to be familiar with the safety information outlined in the Safety Data Sheet (SDS).

Personal Protective Equipment (PPE):

- Wear a standard laboratory coat.
- Use chemical safety goggles to protect against splashes.
- Wear chemical-resistant gloves (e.g., nitrile).

Handling:

- Work in a well-ventilated area.
- Wash hands thoroughly after handling.<sup>[3]</sup>
- Do not eat, drink, or smoke when using this product.<sup>[3]</sup>

- In case of accidental swallowing, rinse the mouth with water and call a poison center or doctor if you feel unwell.[3]

## Quantitative Data

The following table summarizes key quantitative data for **Methacetin-methoxy-13C**.

Property	Value	Source
Molecular Weight	166.18 g/mol	[2][4]
Melting Point	128-130 °C	
Isotopic Purity	99 atom % 13C	
Assay	99% (CP)	

## Step-by-Step Disposal Procedure

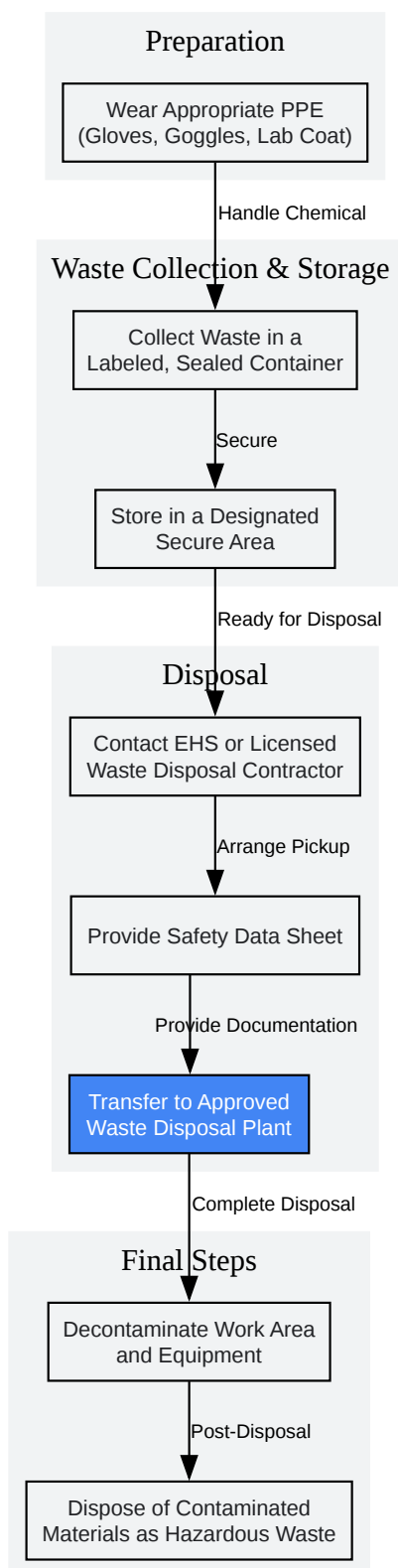
The primary disposal method for **Methacetin-methoxy-13C** is to consign it to a licensed waste disposal company.

- Waste Identification and Segregation:
  - Clearly label the waste container as "**Methacetin-methoxy-13C**".
  - Keep this waste stream separate from other chemical wastes unless instructed otherwise by your institution's environmental health and safety (EHS) office.
- Containerization:
  - Use a compatible, leak-proof container for collecting the waste.
  - Ensure the container is securely sealed to prevent spills.
- Storage:
  - Store the waste container in a designated, well-ventilated, and secure area away from incompatible materials.

- The storage class for this chemical is 11 - Combustible Solids.
- Arranging for Disposal:
  - Contact your institution's EHS office or a licensed chemical waste disposal contractor to arrange for pickup and disposal.
  - Provide the waste disposal company with a copy of the Safety Data Sheet.
  - The disposal must be carried out at an approved waste disposal plant.[\[3\]](#)
- Decontamination:
  - Decontaminate any surfaces or equipment that may have come into contact with **Methacetin-methoxy-13C** using appropriate cleaning agents.
  - Dispose of any contaminated materials (e.g., gloves, wipes) as hazardous waste in the same manner as the chemical itself.

## Experimental Workflow: Disposal

The following diagram illustrates the logical workflow for the proper disposal of **Methacetin-methoxy-13C**.



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### Disposal Workflow for **Methacetin-methoxy-13C**

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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. methacetin-(methoxy-(13)C) | C<sub>9</sub>H<sub>11</sub>NO<sub>2</sub> | CID 9793926 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. sigmaaldrich.com [sigmaaldrich.com]
- 4. METHACETIN-METHOXY-13C | 72156-70-8 [chemicalbook.com]
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